

A Comprehensive Technical Review of Lavandulyl Acetate: From Synthesis to Bioactivity

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Lavandulyl acetate, a monoterpene ester found as a significant constituent of lavender oil, has garnered increasing interest in the scientific community for its diverse biological activities. This technical guide provides an in-depth review of the current scientific literature on lavandulyl acetate, encompassing its chemical and physical properties, synthesis and extraction methodologies, and a detailed examination of its pharmacological effects, including insecticidal, antimicrobial, anti-inflammatory, and anticancer properties. This document is intended to serve as a comprehensive resource, presenting quantitative data in structured tables, detailing experimental protocols, and visualizing key pathways and workflows to facilitate further research and development.

Chemical and Physical Properties

Lavandulyl acetate is the acetate ester of lavandulol. Its chemical structure and key properties are summarized below.[1][2]



Property	Value	Reference
Chemical Formula	C12H20O2	[1][3]
Molecular Weight	196.29 g/mol	[1]
IUPAC Name	(5-methyl-2-prop-1-en-2-ylhex- 4-enyl) acetate	
CAS Number	25905-14-0	_
Appearance	Colorless to pale yellow liquid	
Boiling Point	228.00 to 229.00 °C @ 760.00 mm Hg	
Flash Point	159.00 °F TCC (70.56 °C)	_
Solubility	Soluble in alcohol; Insoluble in water	-
logP (o/w)	3.518 (estimated)	-

Spectroscopic Data

The structural elucidation of **lavandulyl acetate** is supported by various spectroscopic techniques.

Table 1.1: ¹H NMR Spectral Data of Lavandulyl Acetate



Chemical Shift (ppm)	Multiplicity	Integration	Assignment
1.62	S	3H	CH₃
1.69	S	3H	CH₃
1.73	S	3H	CH₃
2.04	S	3H	O-C(=O)-CH ₃
2.10 - 2.30	m	3H	CH ₂ , CH
4.05	d	2H	O-CH ₂
4.70	S	1H	=CH ₂
4.85	S	1H	=CH ₂
5.10	t	1H	=CH

Source: Data compiled from publicly available spectral databases.

Table 1.2: ¹³C NMR Spectral Data of Lavandulyl Acetate



Chemical Shift (ppm)	Assignment
17.8	СНз
20.0	СН₃
21.0	O-C(=O)-CH ₃
25.7	СН₃
37.5	CH₂
45.8	СН
65.0	O-CH ₂
113.0	=CH ₂
122.0	=CH
134.0	=C
144.0	=C
171.0	C=O

Source: Data compiled from publicly available spectral databases.

Table 1.3: Key IR Absorption Bands of Lavandulyl Acetate

Wavenumber (cm ⁻¹)	Assignment
2970-2860	C-H stretching of -CH₂ and -CH₃ groups
1740	C=O stretching (ester)
1644	C=C stretching (vinyl)
1236	C-O stretching (ester)

Source: Data compiled from various spectroscopic studies.

Synthesis and Extraction



Chemical Synthesis

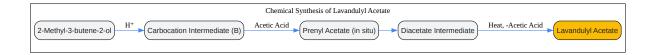
A biomimetic synthesis of **lavandulyl acetate** has been reported starting from 2-methyl-3-butene-2-ol.

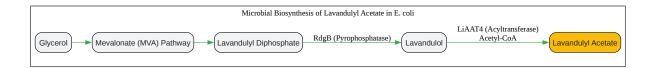
Experimental Protocol: Biomimetic Synthesis of Lavandulyl Acetate

- Reaction Setup: A mixture of 2-methyl-3-butene-2-ol and acetic acid is prepared.
- Acid Catalysis: The reaction is initiated in an acidic medium, leading to the formation of carbocation intermediates.
- Rearrangement and Acetylation: The carbocation undergoes rearrangement and reacts with acetic acid to form prenyl acetate in situ.
- Dimerization and Elimination: The prenyl acetate further reacts to form a diacetate intermediate, which upon mild heating, eliminates acetic acid via a retro-ene reaction to yield lavandulyl acetate.
- Purification: The final product is purified by vacuum distillation (106-107°C/13 mmHg).

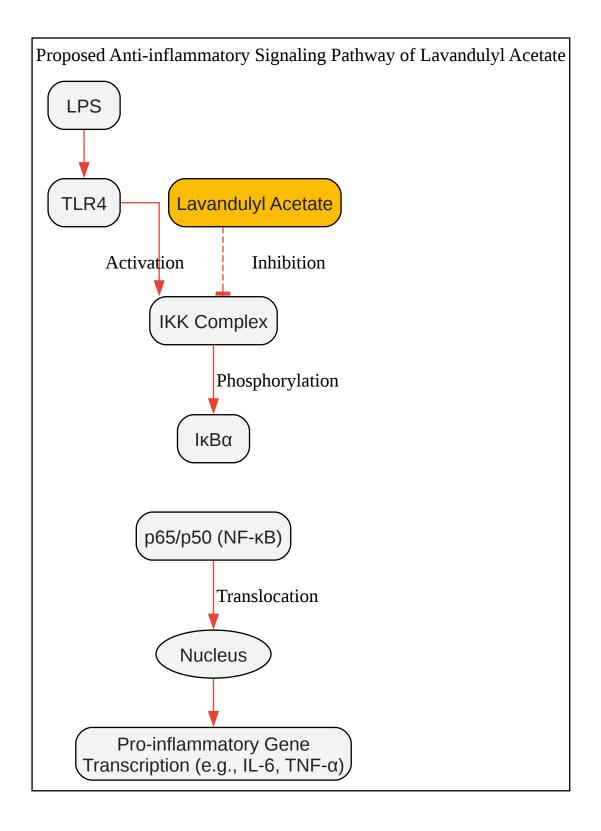
A patented process also describes the synthesis of **lavandulyl acetate** from lavandulic acid, which is formed by the rearrangement of 2-methylbuten-2-yl- β , β -dimethyl acrylate.



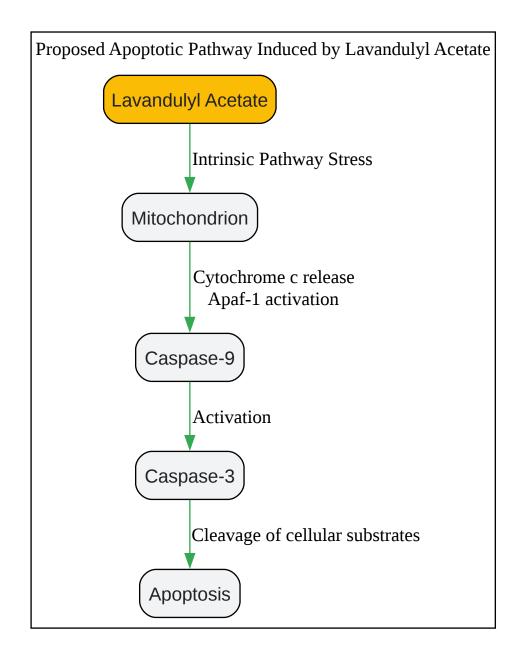












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